

# An In-depth Technical Guide to Ethyl 2-aminothiazole-4-carboxylate Hydrobromide

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## Compound of Interest

Compound Name:	<i>Ethyl 2-aminothiazole-4-carboxylate hydrobromide</i>
Cat. No.:	B156070

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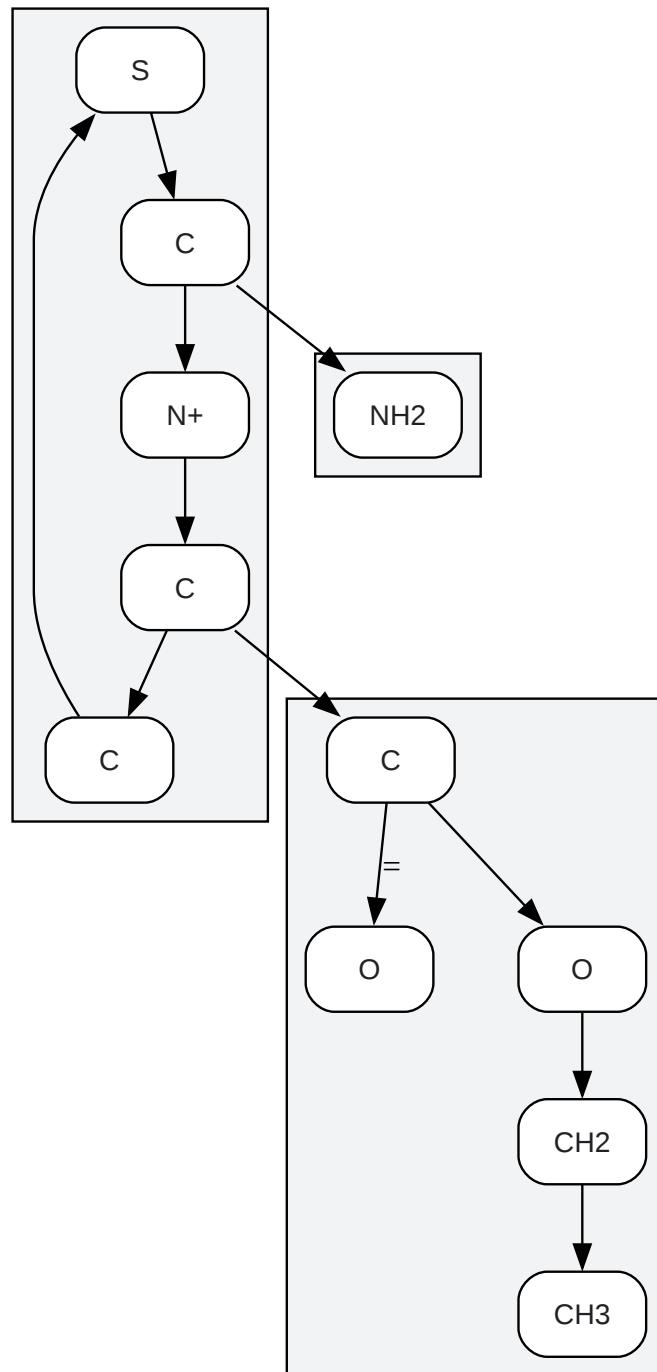
## Introduction

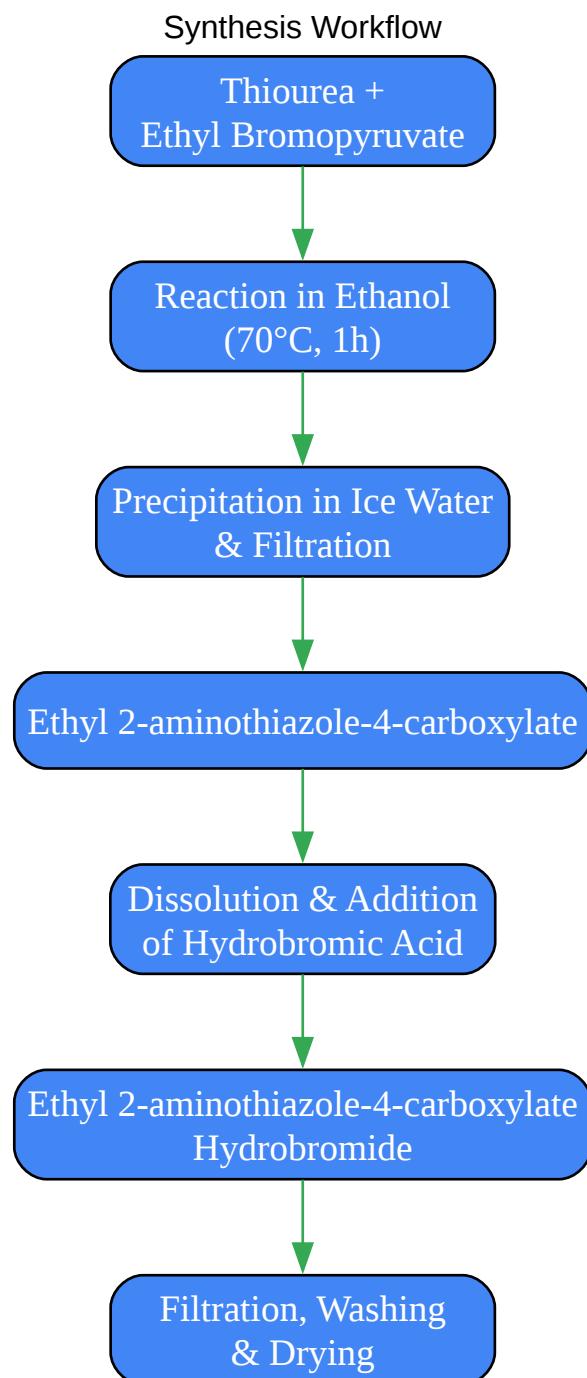
Ethyl 2-aminothiazole-4-carboxylate and its derivatives are significant scaffolds in medicinal chemistry, forming the core of various therapeutic agents.<sup>[1][2]</sup> The hydrobromide salt of this ethyl ester is of particular interest for its potential applications in drug development, owing to its modified solubility and stability properties. This technical guide provides a comprehensive overview of the synthesis, and physicochemical properties of **Ethyl 2-aminothiazole-4-carboxylate Hydrobromide**, with a focus on the experimental methodologies. While the complete crystal structure of **Ethyl 2-aminothiazole-4-carboxylate Hydrobromide** is not publicly available in the searched literature, this guide presents a template for the expected crystallographic data based on a closely related structure, N-benzyl-4-methylthiazolium bromide.<sup>[3][4]</sup>

## Molecular Structure

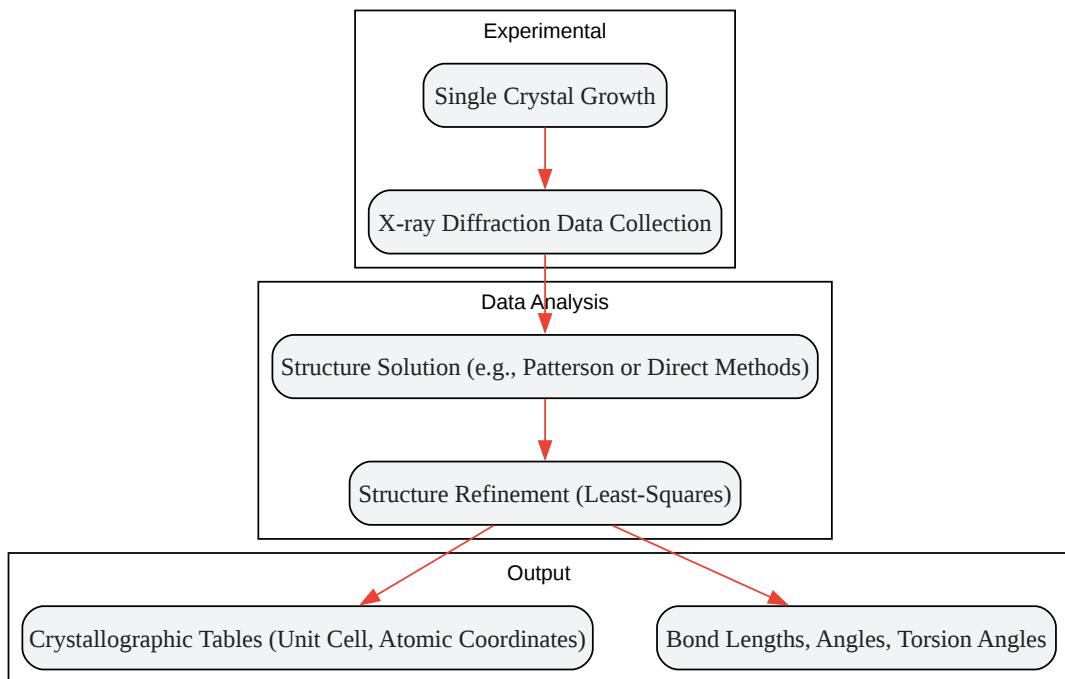
The molecular structure of the cation of **Ethyl 2-aminothiazole-4-carboxylate Hydrobromide** is depicted below. The positive charge is localized on the thiazolium ring system.

## Molecular Structure of Ethyl 2-aminothiazole-4-carboxylate Cation





## Crystal Structure Determination Workflow

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## References

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- 3. [journals.iucr.org](#) [journals.iucr.org]
- 4. [journals.iucr.org](#) [journals.iucr.org]
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